

Application Notes and Protocols for AG-825

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG-825

Cat. No.: B7805358

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Introduction

AG-825, also known as Tyrphostin **AG-825**, is a selective inhibitor of the ErbB2 (HER2) receptor tyrosine kinase.^[1] It functions as an ATP-competitive inhibitor, effectively blocking the autophosphorylation of ErbB2 and subsequent downstream signaling pathways.^[1] This inhibition has been shown to induce p38 MAP kinase-dependent apoptosis in cancer cells, making **AG-825** a valuable tool for research in oncology and cell signaling.^[1] These application notes provide detailed protocols for the dissolution and use of **AG-825** in both in vitro and in vivo experimental settings.

Physicochemical Properties and Solubility

AG-825 is a crystalline solid with the following properties:

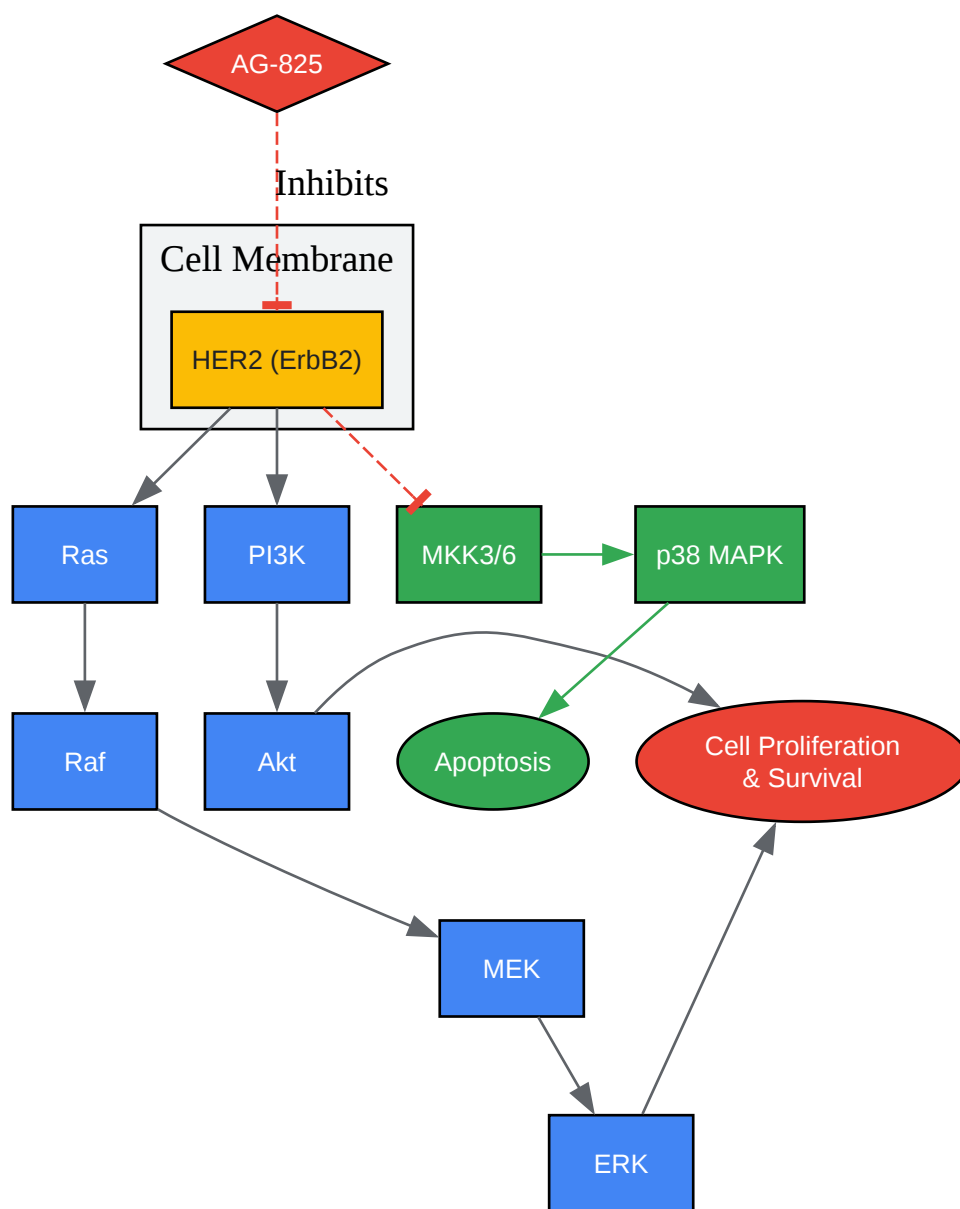
Property	Value
Molecular Formula	C ₁₉ H ₁₅ N ₃ O ₃ S ₂
Molecular Weight	397.47 g/mol
CAS Number	149092-50-2

AG-825 exhibits poor solubility in aqueous solutions but is readily soluble in organic solvents. The following table summarizes its solubility in various common laboratory solvents.

Solvent	Solubility
DMSO	Up to 100 mM; 30 mg/mL
DMF	30 mg/mL
Ethanol	0.2 mg/mL
DMSO:PBS (pH 7.2) (1:3)	0.1 mg/mL

Signaling Pathway of AG-825

AG-825 primarily targets the HER2 (ErbB2) receptor, a member of the epidermal growth factor receptor (EGFR) family. Upon inhibition of HER2, downstream signaling cascades, including the Ras-Raf-MEK-ERK and PI3K-Akt pathways, are attenuated. A key mechanism of **AG-825**-induced cell death is through the activation of the p38 MAP kinase pathway, leading to apoptosis.



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Caption: **AG-825** inhibits HER2, leading to apoptosis via the p38 MAPK pathway.

Experimental Protocols

In Vitro Dissolution and Application

4.1.1. Preparation of **AG-825** Stock Solution

A concentrated stock solution of **AG-825** is typically prepared in 100% DMSO.

Materials:

- **AG-825** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials

Protocol:

- Based on the desired stock concentration (e.g., 10 mM or 20 mM), calculate the required amount of **AG-825** and DMSO. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.97 mg of **AG-825** in 1 mL of DMSO.
- Aseptically weigh the **AG-825** powder and transfer it to a sterile tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex or gently warm the solution (e.g., in a 37°C water bath) until the **AG-825** is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage. Stored properly, the stock solution is stable for several months.

4.1.2. Preparation of Working Solutions for Cell Culture

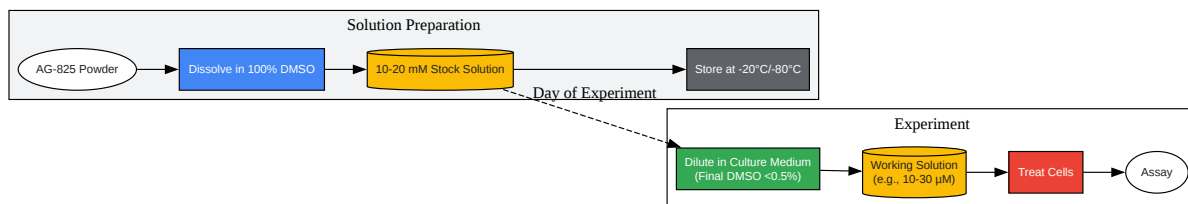
The **AG-825** stock solution should be diluted in cell culture medium to the desired final concentration immediately before use. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, generally below 0.5%.^[2]

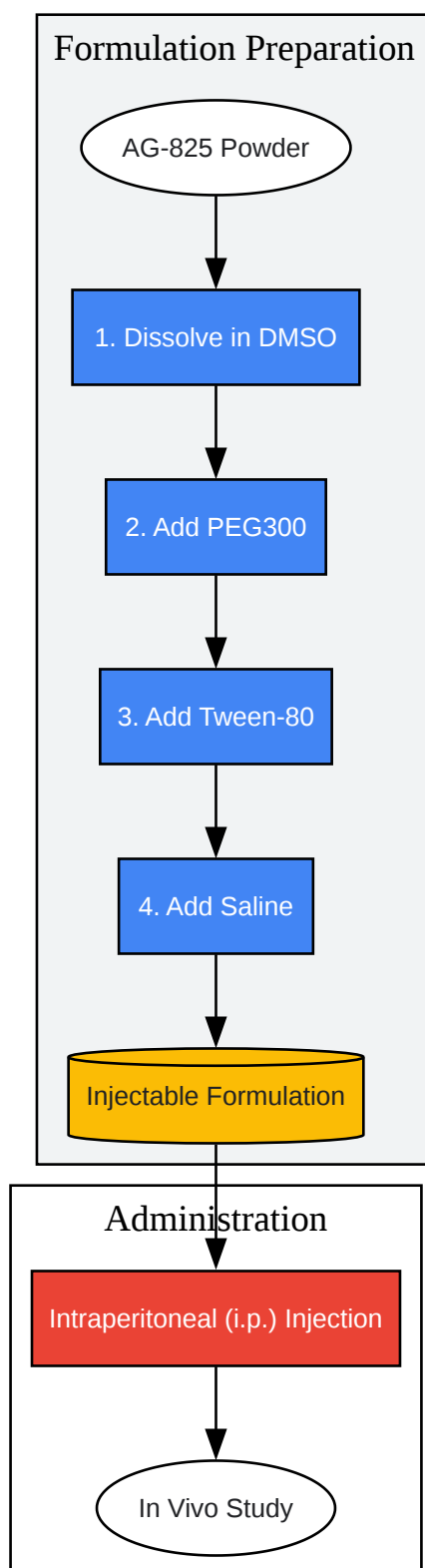
Protocol:

- Thaw an aliquot of the **AG-825** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentration. For example, to prepare a 10 µM working solution from a 10 mM

stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock to 999 μ L of cell culture medium).

- Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the **AG-825**.
- Mix the working solution thoroughly before adding it to the cells.





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